

Technical Guide: 4,4'-Dinitrocarbanilide-d8

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Compound of Interest

Compound Name: 4,4'-Dinitrocarbanilide-d8

Cat. No.: B565505

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4'-Dinitrocarbanilide-d8 (DNC-d8) is the deuterated analog of 4,4'-dinitrocarbanilide (DNC), the active component of the anticoccidial drug nicarbazin. Nicarbazin is an equimolar complex of DNC and 2-hydroxy-4,6-dimethylpyrimidine (HDP). While DNC possesses the biological activity, HDP enhances its absorption.^[1] This technical guide provides an in-depth overview of the CAS number, physicochemical properties, synthesis, and experimental applications of **4,4'-Dinitrocarbanilide-d8**, with a focus on its role in analytical and metabolic studies.

Physicochemical Properties

4,4'-Dinitrocarbanilide-d8 is a stable, isotopically labeled compound essential for use as an internal standard in quantitative analyses. Its physical and chemical properties are summarized in the table below.

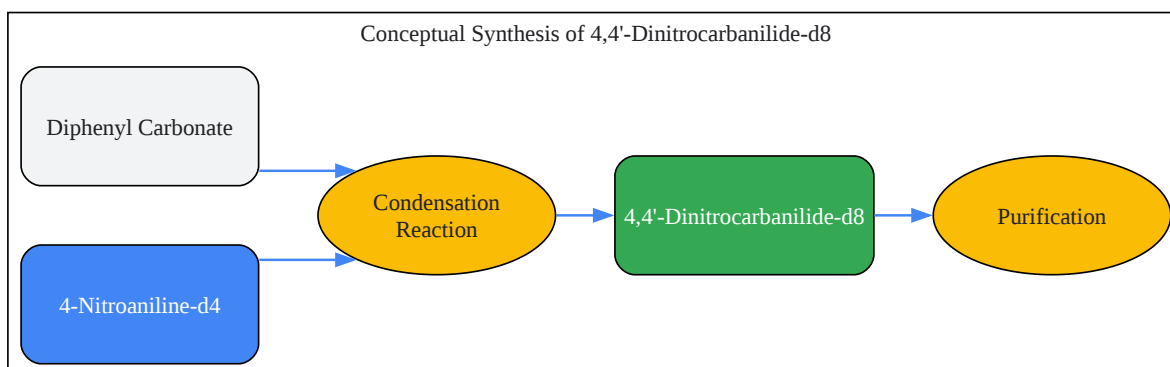
Property	Value	Reference
CAS Number	1156508-87-0	[2]
Molecular Formula	C ₁₃ H ₂ D ₈ N ₄ O ₅	[3]
Molecular Weight	310.29 g/mol	[2]
Appearance	Yellow Solid	[3]
Purity	≥98%	[2][3]
Storage Conditions	2-8°C, protected from light	[3]

Synthesis

While a specific, detailed protocol for the synthesis of **4,4'-Dinitrocarbanilide-d8** is not readily available in the public domain, its preparation can be inferred from the established synthesis of its non-deuterated analog and general deuteration techniques.

The synthesis of 4,4'-Dinitrocarbanilide (DNC) typically involves the reaction of 4-nitroaniline with a carbonyl source like diphenyl carbonate or through the nitration of diphenylurea. A plausible synthetic route for the deuterated analog would involve using a deuterated precursor, such as 4-nitroaniline-d₄, in a similar reaction.

Conceptual Synthesis Workflow:



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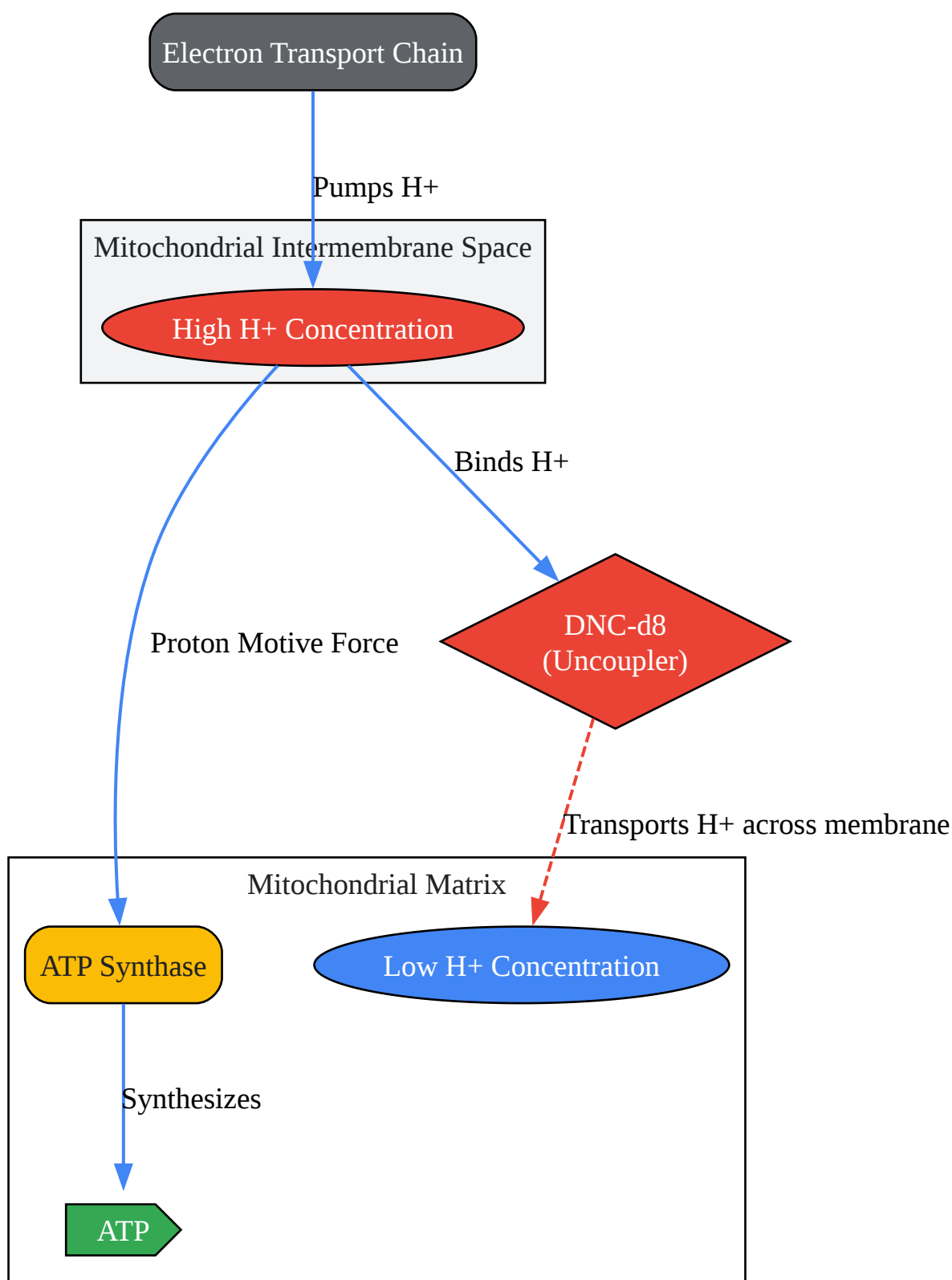
Caption: Conceptual synthesis of **4,4'-Dinitrocarbanilide-d8**.

Mechanism of Action: Uncoupling of Oxidative Phosphorylation

The biological activity of the non-deuterated 4,4'-Dinitrocarbanilide (DNC) stems from its ability to act as an uncoupler of oxidative phosphorylation in mitochondria. This process is central to cellular energy production.

In normal mitochondrial respiration, the electron transport chain (ETC) pumps protons (H^+) from the mitochondrial matrix to the intermembrane space, creating a proton gradient. This gradient drives ATP synthase to produce ATP. Uncouplers like DNC are lipophilic weak acids that can transport protons across the inner mitochondrial membrane, dissipating the proton gradient.^{[4][5]} This uncoupling disrupts the link between electron transport and ATP synthesis. The energy from the proton gradient is released as heat instead of being used for ATP production.^[6]

Signaling Pathway of DNC as an Uncoupler:



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Caption: DNC-d8 uncouples oxidative phosphorylation.

Experimental Protocols

The primary application of **4,4'-Dinitrocarbanilide-d8** is as an internal standard for the quantification of nicarbazin (measured as DNC) in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[7][8]}

Preparation of Standard Solutions

- DNC-d8 Internal Standard Stock Solution (1.0 mg/mL): Dissolve 10 mg of DNC-d8 in a 10 mL volumetric flask with N,N-dimethylformamide (DMF).
- DNC-d8 Internal Standard Working Solution (1.0 µg/mL): Perform a 1000-fold dilution of the stock solution with acetonitrile.^[7]

Sample Preparation from Chicken Tissue

- Weigh 5.00 g of homogenized tissue into a 50 mL centrifuge tube.
- Fortify the sample with 200 µL of the 1.0 µg/mL DNC-d8 internal standard working solution.
- Add 10 g of anhydrous sodium sulfate.
- Add 20 mL of acetonitrile and vortex for 30 minutes.
- Centrifuge at approximately 3000 rpm for 10 minutes.
- Decant the supernatant.
- Repeat the extraction of the pellet with another 20 mL of acetonitrile.
- Combine the supernatants and adjust the final volume to 50 mL with acetonitrile.
- Filter the extract into an LC vial for analysis.^[7]

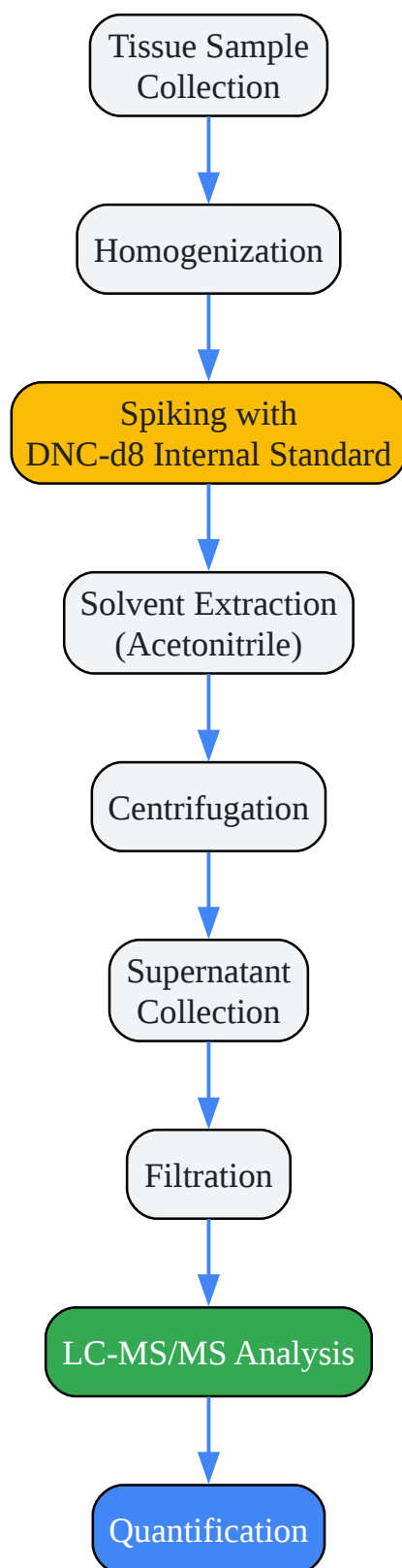
LC-MS/MS Analysis

A typical LC-MS/MS method for the analysis of DNC uses a C18 column and a gradient elution with mobile phases consisting of water and methanol with additives like formic acid and ammonium acetate.^[1]

Table of LC-MS/MS Parameters:

Parameter	Typical Value
LC Column	C18 (e.g., 50 x 2.1 mm, 3 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Flow Rate	0.4 mL/min
Injection Volume	10 µL
Ionization Mode	Electrospray Ionization (ESI), Negative
MRM Transition (DNC)	m/z 301 -> [product ion]
MRM Transition (DNC-d8)	m/z 309 -> [product ion]

Experimental Workflow for Nicarbazin Residue Analysis:



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Caption: Workflow for nicarbazin residue analysis using DNC-d8.

Quantitative Data

The use of DNC-d8 as an internal standard allows for accurate and precise quantification of DNC in various matrices. The following table summarizes typical validation parameters for LC-MS/MS methods.

Parameter	Matrix	Value	Reference
Linearity Range	Chicken Feed	0.1 - 100 mg/kg	[8]
Recovery	Chicken Muscle	90.4%	[1]
Recovery	Chicken Liver	94.5%	[1]
Recovery	Chicken Kidney	91.5%	[1]
RSDr (Repeatability)	Chicken Muscle	5.4%	[1]
RSDR (Reproducibility)	Chicken Muscle	7.9%	[1]

Conclusion

4,4'-Dinitrocarbanilide-d8 is an indispensable tool for researchers and scientists in the fields of drug development, food safety, and veterinary medicine. Its primary application as an internal standard in LC-MS/MS methods ensures the accurate quantification of nicarbazin residues. Understanding its physicochemical properties, synthesis, and the mechanism of action of its non-deuterated counterpart as an uncoupler of oxidative phosphorylation provides a comprehensive foundation for its effective use in experimental settings. This guide serves as a foundational resource for the application of **4,4'-Dinitrocarbanilide-d8** in rigorous scientific investigation.

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